structure-activity relationship of brominated oxanes

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Compound of Interest

Compound Name:	*6-(Bromomethyl)-2,2-dimethyloxane*
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An In-Depth Technical Guide on the Structure-Activity Relationship of Brominated Oxanes

Abstract

The oxane (tetrahydropyran) ring is a privileged scaffold found in numerous natural products and pharmacologically active compounds. The strategic introduction of bromine atoms onto this framework can profoundly influence molecular properties, including lipophilicity, metabolic stability, and target binding affinity, often enhancing therapeutic potential. This guide provides a comprehensive analysis of the structure-activity relationships (SAR) of brominated oxanes. We delve into the synthetic strategies for their creation, the analytical techniques for their characterization, and the methodologies for evaluating their biological effects, with a primary focus on anticancer activity. By synthesizing insights from established literature, this document serves as a technical resource for researchers, chemists, and drug development professionals, offering a foundation for the rational design of novel brominated oxane-based therapeutics.

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Introduction to Brominated Oxanes in Chemical Biology

The six-membered oxane heterocycle is a cornerstone of medicinal chemistry, prized for its conformational stability and its capacity to engage in hydrogen bonding. Concurrently, the incorporation of halogens, particularly bromine, has become a powerful strategy in drug design.[1] Marine organisms, in particular, are a rich source of brominated natural products, demonstrating the utility of this element in generating bioactive molecules.[2][3][4][5]

The "bromine advantage" stems from several key physicochemical effects:

- Increased Lipophilicity: Bromine substitution generally increases a molecule's lipophilicity, which can enhance its ability to cross cell membranes and reach intracellular targets.
- Metabolic Blocking: A strategically placed bromine atom can block sites susceptible to metabolic oxidation, thereby increasing the compound's half-life.
- Halogen Bonding: The bromine atom possesses an electropositive region known as a "sigma-hole," which can form a non-covalent, stabilizing interaction with electronegative atoms (like oxygen or nitrogen) in a biological target's active site.[1][5] This can lead to enhanced binding affinity and potency.

This guide focuses on the intersection of these two concepts: the SAR of oxane rings bearing one or more bromine atoms, exploring how the interplay of structure and bromine substitution dictates biological function.

The Structure-Activity Relationship (SAR) Landscape

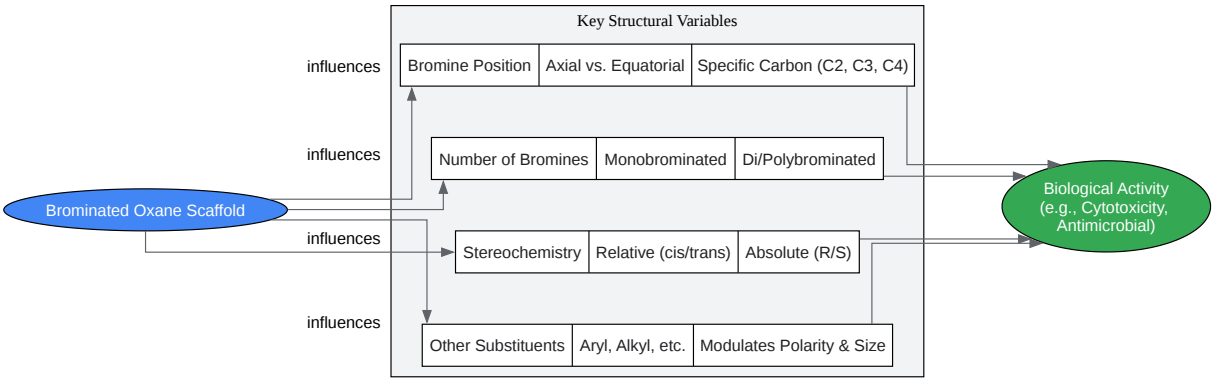
Understanding the SAR is fundamental to medicinal chemistry, as it provides the principles for optimizing a lead compound into a viable drug candidate.[6][7] For brominated oxanes, the key structural variables that modulate biological activity are multifaceted.

- Number and Position of Bromine Atoms: The degree and location of bromination are critical. Polybromination can significantly increase potency, but may also increase toxicity. The specific regio- and stereochemistry of the bromine atom(s) determines the molecule's three-

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dimensional shape and its ability to fit into a target's binding pocket. For example, studies on other brominated heterocyclic systems have shown that the specific position of the bromine atom is essential for anticancer activity.[8]

- Stereochemistry: The stereochemical configuration of substituents on the oxane ring, including the bromine atoms, is paramount. Different diastereomers or enantiomers of the same compound can have vastly different biological activities.
- Influence of Other Substituents: The presence of other functional groups (e.g., hydroxyl, alkyl, aryl) on the oxane scaffold works in concert with the bromine atoms to define the overall pharmacological profile.



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Caption: Key structural variables defining the SAR of brominated oxanes.

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Synthesis and Characterization of Brominated Oxanes

The rational exploration of SAR requires robust synthetic and analytical methodologies. The synthesis of brominated oxanes can be approached through various strategies, including the direct bromination of an existing oxane ring or the cyclization of a brominated acyclic precursor.[9]

Detailed Protocol 1: Synthesis of a Model Brominated Oxane via Oxidative Bromination

This protocol describes a general method for the bromination of an activated position on a pre-existing oxane derivative, using an environmentally benign oxidant system. This approach avoids the use of hazardous molecular bromine.[10]

Objective: To synthesize a monobrominated oxane derivative from a suitable precursor.

Materials:

- Substituted oxane precursor (1.0 eq)
- Ammonium bromide (NH_4Br) (1.2 eq)[10]
- Oxone® (potassium peroxymonosulfate) (1.1 eq)[10][11][12]
- Methanol (solvent)
- Deionized water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

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Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve the substituted oxane precursor (1.0 eq) in methanol.
- Reagent Addition: Add ammonium bromide (1.2 eq) to the solution and stir until it dissolves.
- Initiation: In a separate flask, dissolve Oxone® (1.1 eq) in deionized water. Add this aqueous solution dropwise to the methanolic solution of the oxane and bromide salt at room temperature.
- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed. The reaction is typically complete within 2-4 hours at ambient temperature.[10]
- Workup:
  - Quench the reaction by adding saturated sodium bicarbonate solution until effervescence ceases.
  - Remove the methanol under reduced pressure using a rotary evaporator.
  - Extract the aqueous residue three times with ethyl acetate.
  - Combine the organic layers and wash sequentially with deionized water and brine.
- Purification:
  - Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate in vacuo.
  - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a hexane/ethyl acetate gradient) to yield the pure brominated oxane.

Causality: The combination of a bromide salt and an oxidant like Oxone® generates a mild electrophilic bromine species in situ, which then reacts with the oxane substrate.[12] Methanol

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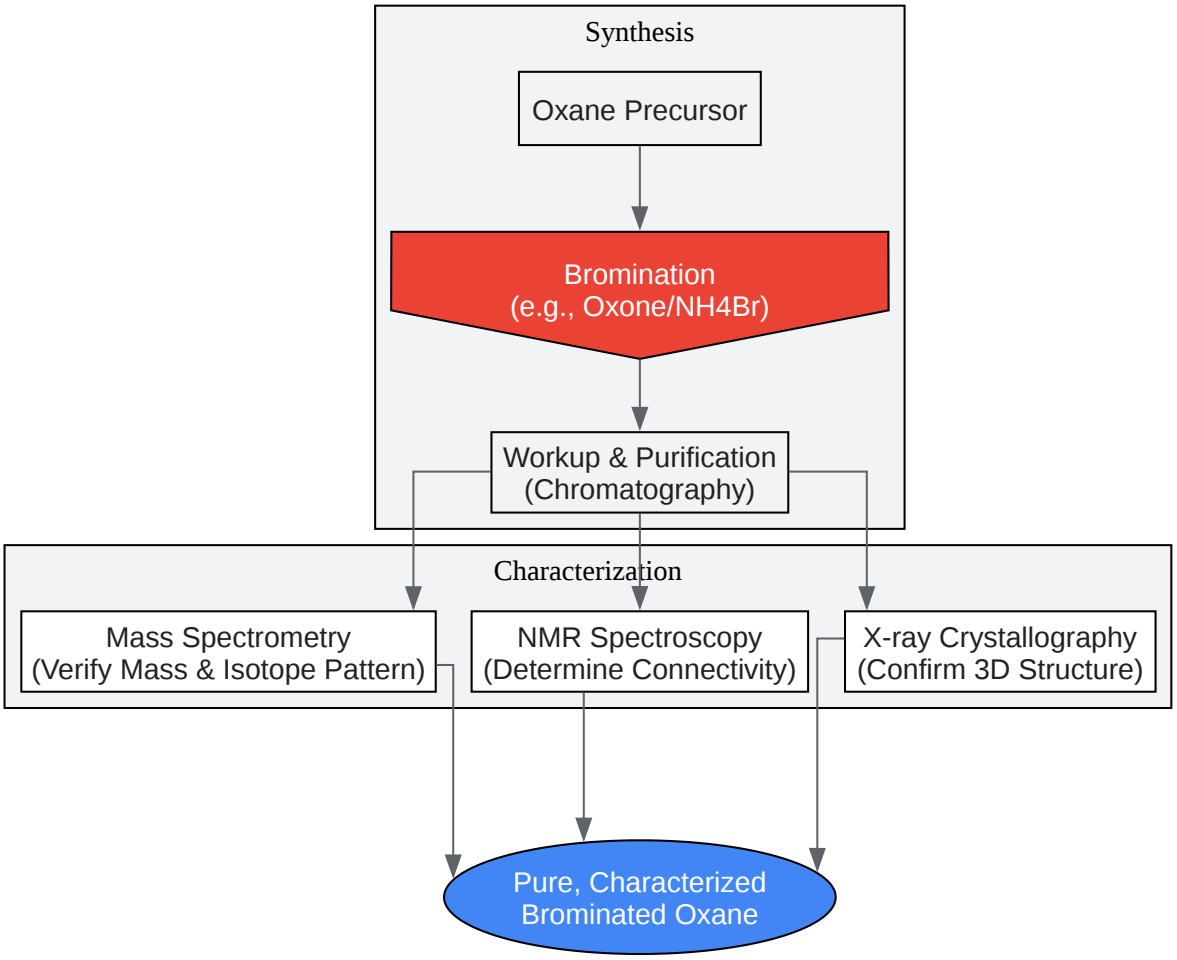
or water serves as a green solvent.[10] This method provides high regioselectivity for activated positions on aromatic or heterocyclic rings.[10]

Structural Characterization

Unambiguous determination of the product's structure, including the position and stereochemistry of the bromine atom, is crucial.

- Mass Spectrometry (MS): Confirms the molecular weight and the presence of bromine through its characteristic isotopic pattern (^{79}Br and ^{81}Br in an approximate 1:1 ratio).[13][14]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR provide detailed information about the carbon-hydrogen framework. 2D NMR techniques (COSY, HSQC, HMBC) are used to establish connectivity and assign the bromine's position.[15]
- X-ray Crystallography: Provides the definitive three-dimensional structure of crystalline compounds, confirming relative and absolute stereochemistry.[16][17][18]

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Caption: General workflow for the synthesis and characterization of brominated oxanes.

Biological Evaluation and SAR Insights

The primary motivation for synthesizing brominated oxanes is to explore their potential as therapeutic agents. Anticancer activity is a prominent feature of many brominated natural products.[19][20][21][22]

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Anticancer Activity

Numerous studies have demonstrated that brominated heterocyclic compounds exhibit potent cytotoxicity against a variety of cancer cell lines.[23][24][25] The mechanism often involves the induction of programmed cell death (apoptosis), cell cycle arrest, or the generation of reactive oxygen species (ROS).[19][20] While specific SAR data for simple brominated oxanes is sparse, we can extrapolate from related brominated structures to guide discovery.

Table 1: Cytotoxicity Data for Selected Brominated Bioactive Compounds

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Compound Class	Specific Compound	Cancer Cell Line	IC_{50} (μM)	Reference
Brominated Furanone	**(E)-5-(bromomethylene)-2(5H)-furanone**	**PC-3 (Prostate)**	**0.31 ± 0.02**	**[23]**
Brominated Furanone	(E)-5-(bromomethylene)-2(5H)-furanone	U-251 (Glioblastoma)	0.40 ± 0.04	[23]
Brominated Plastoquinone	BrPQ5	MCF-7 (Breast)	33.57 ± 1.7	[20]
Brominated Plastoquinone	BrPQ5	MDA-MB-231 (Breast)	33.65 ± 2.2	[20]
Brominated Quinolines	3,5,6,7-tetrabromo-8-methoxyquinoline	HT29 (Colon)	15.0	[25]
Brominated Quinolines	3,5,6,7-tetrabromo-8-methoxyquinoline	C6 (Glioblastoma)	15.4	[25]
Brominated Acetylene	(from Haliclona sp.)	MCF-7 (Breast)	32.5	[24]

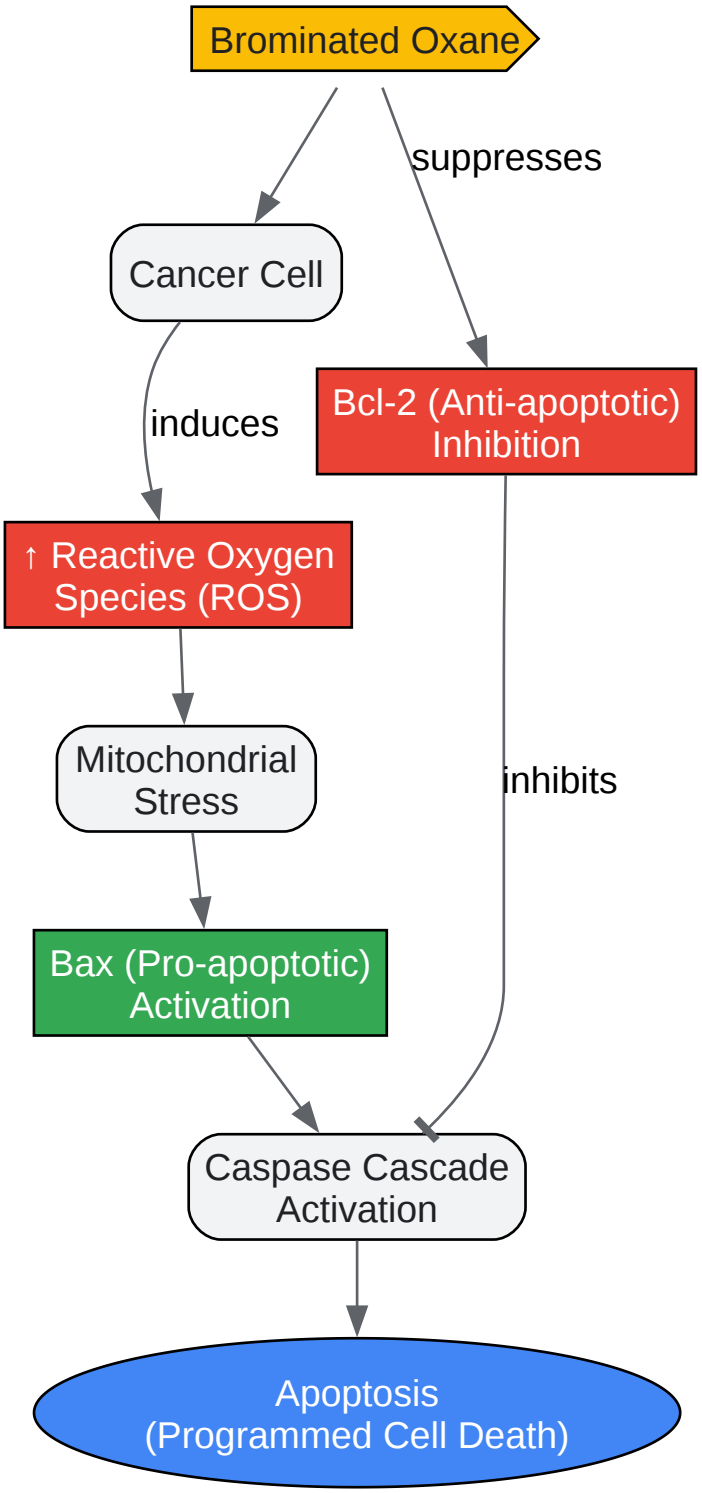
| Brominated Coelenteramine | 3-(4-bromophenyl)pyrazin-2-amine | PC-3 (Prostate) | 24.3 |[8] |

Note: IC_{50} values represent the concentration of a compound required to inhibit the growth of 50% of a cell population and can vary between studies.[19]

This data collectively suggests that the bromophenyl moiety is frequently associated with potent anticancer properties.[8][26] Studies on brominated plastoquinone analogs, for instance,

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showed that the compound BrPQ5 induced cytotoxicity in MCF-7 breast cancer cells via cell cycle arrest and oxidative stress.[20][21][22]



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Caption: A potential ROS-mediated apoptotic pathway induced by bioactive compounds.[19]

Detailed Protocol 2: In Vitro Cytotoxicity Evaluation using MTT Assay

This protocol outlines a standard colorimetric assay to determine the cytotoxic effects of the synthesized brominated oxanes on a cancer cell line.

Objective: To determine the IC_{50} value of a test compound.

Materials:

- Cancer cell line (e.g., MCF-7)[20]
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test compound (brominated oxane) dissolved in DMSO
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- 96-well microtiter plates
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding: Seed cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours at 37°C in a humidified 5% CO_2 atmosphere to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the brominated oxane in culture medium from a concentrated stock in DMSO. The final DMSO concentration in the wells should be non-toxic (typically <0.5%). Replace the medium in the wells with 100 µL of medium

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containing the various concentrations of the test compound. Include wells with medium only (blank) and cells treated with vehicle (DMSO) as controls.

- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO_2.
- MTT Addition: After the incubation period, remove the treatment medium and add 100 µL of fresh medium and 10 µL of MTT solution to each well. Incubate for another 4 hours.
- Formazan Solubilization: Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals. Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis:
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
  - Plot the percentage of viability against the log of the compound concentration.
  - Determine the IC_{50} value, the concentration at which 50% of cell growth is inhibited, using non-linear regression analysis.[20]

Self-Validation: The inclusion of positive (e.g., a known chemotherapy drug like Doxorubicin) and negative (vehicle) controls ensures the validity of the assay. The reproducibility of the dose-response curve across replicate experiments confirms the reliability of the IC_{50} value.[20]

Conclusion and Future Directions

The strategic bromination of the oxane scaffold presents a compelling avenue for the discovery of novel therapeutic agents. The structure-activity relationship is intricately governed by the number, position, and stereochemistry of the bromine substituents, in addition to the overall molecular architecture. Evidence from related heterocyclic systems strongly suggests that brominated oxanes are promising candidates for anticancer drug development, potentially acting through mechanisms like the induction of apoptosis and cell cycle arrest.[19][20]

Future research should focus on:

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- Systematic SAR Studies: Synthesizing and testing focused libraries of brominated oxanes to systematically probe the effects of each structural variable.
- Mechanism of Action Elucidation: Moving beyond cytotoxicity to identify the specific molecular targets and signaling pathways affected by the most potent compounds.
- Computational Modeling: Employing molecular docking and dynamics simulations to predict interactions with biological targets and rationalize observed SAR trends.
- Exploring Other Therapeutic Areas: Investigating the potential of brominated oxanes as antimicrobial, anti-inflammatory, or neuroprotective agents, building on the diverse activities observed in marine natural products.[2][4][27][28]

By integrating rational design, robust synthesis, and comprehensive biological evaluation, the full therapeutic potential of brominated oxanes can be unlocked.

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